

molecular weight and formula of K[Pt(NH₃)Cl₃]

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Potassium trichloroammineplatinato(II)
Cat. No.:	B122901

[Get Quote](#)

An In-depth Technical Guide on the Molecular Formula and Weight of Potassium Amminetrichloroplatinato(II)

This guide provides a comprehensive overview of the chemical formula and molecular weight of the coordination compound Potassium Amminetrichloroplatinato(II), tailored for researchers, scientists, and professionals in drug development.

Chemical Formula

The chemical formula for Potassium Amminetrichloroplatinato(II) is K[Pt(NH₃)Cl₃].[1][2][3] This formula indicates that the compound consists of a potassium cation (K⁺) and a complex anion, [Pt(NH₃)Cl₃]⁻. In this complex ion, a central platinum (Pt) atom is coordinated with one ammonia (NH₃) ligand and three chloride (Cl⁻) ligands.

Molecular Weight

The molecular weight of K[Pt(NH₃)Cl₃] is approximately 357.57 g/mol .[3] This value is derived from the sum of the atomic weights of all constituent atoms in the empirical formula, which can also be written as Cl₃H₃KNPt.[1][2]

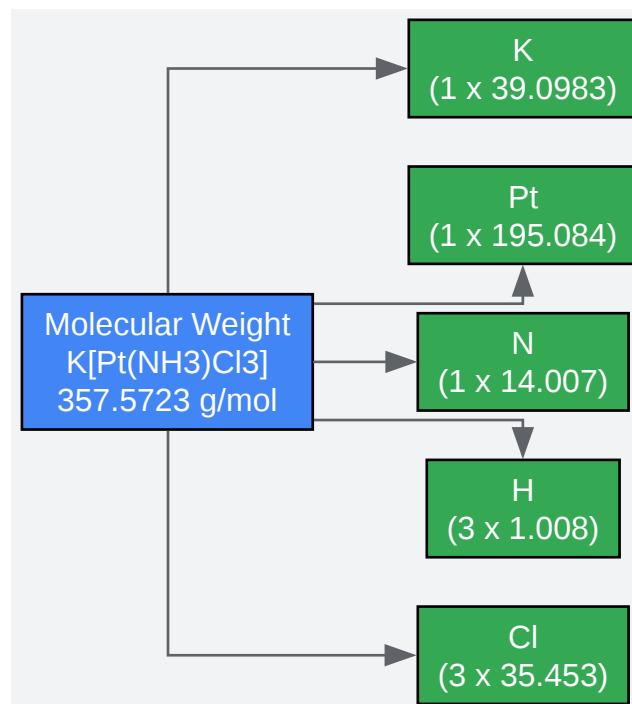
Data Presentation: Atomic Composition and Molecular Weight Calculation

The following table details the atomic composition of K[Pt(NH₃)Cl₃] and the calculation of its molecular weight based on the atomic weights of its constituent elements.

Element	Symbol	Quantity	Atomic Weight (g/mol)	Total Weight (g/mol)
Potassium	K	1	39.0983[4]	39.0983
Platinum	Pt	1	195.084[5][6]	195.084
Nitrogen	N	1	14.007[7][8]	14.007
Hydrogen	H	3	1.008[9][10]	3.024
Chlorine	Cl	3	35.453[11]	106.359
Total		357.5723		

Logical Relationship for Molecular Weight Calculation

The diagram below illustrates the hierarchical relationship for calculating the molecular weight of $\text{K}[\text{Pt}(\text{NH}_3)\text{Cl}_3]$ from its constituent atoms.



[Click to download full resolution via product page](#)

Calculation of the molecular weight of K[Pt(NH₃)Cl₃].

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2023 Atomic Weights [iupac.qmul.ac.uk]
- 2. Chlorine - Wikipedia [en.wikipedia.org]
- 3. Atomic Weight of Hydrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 4. Potassium | K (Element) - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Atomic Weight of Platinum | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 6. Platinum | Pt (Element) - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Nitrogen - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 8. sbg.bio.ic.ac.uk [sbg.bio.ic.ac.uk]
- 9. How many grams does an atom of hydrogen weigh? - askIITians [askiitians.com]
- 10. youtube.com [youtube.com]
- 11. Atomic Weight of Chlorine | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- To cite this document: BenchChem. [molecular weight and formula of K[Pt(NH₃)Cl₃]]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b122901#molecular-weight-and-formula-of-k-pt-nh3-cl3>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com